

# 3-((Dimethylamino)methyl)-5-methylhexan-2-one synonyms and nomenclature

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## Compound of Interest

**Compound Name:** 3-((Dimethylamino)methyl)-5-methylhexan-2-one

**Cat. No.:** B1465102

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An In-depth Technical Guide to the Synonyms and Nomenclature of **3-((Dimethylamino)methyl)-5-methylhexan-2-one**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

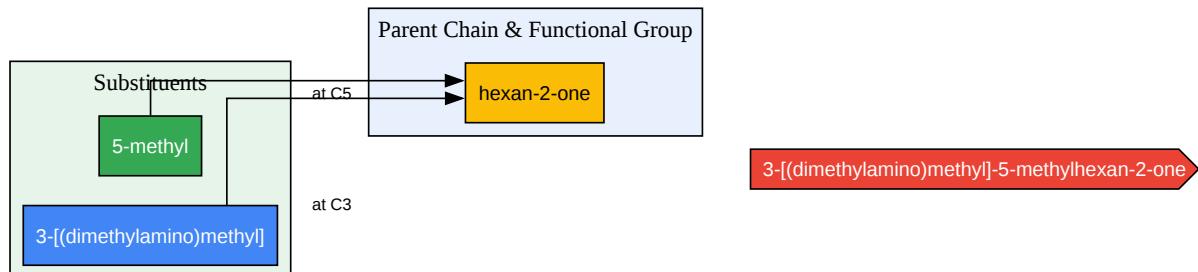
**3-((Dimethylamino)methyl)-5-methylhexan-2-one** is a multifunctional organic compound classified as a  $\beta$ -amino ketone.<sup>[1]</sup> Its structure incorporates both a tertiary amine and a ketone functional group, bestowing upon it a versatile chemical reactivity that makes it a valuable intermediate in various synthetic applications.<sup>[1]</sup> This compound is particularly significant in the pharmaceutical industry as a key precursor in the synthesis of Tetrabenazine, a medication used to treat movement disorders such as Huntington's disease.<sup>[2][3]</sup>

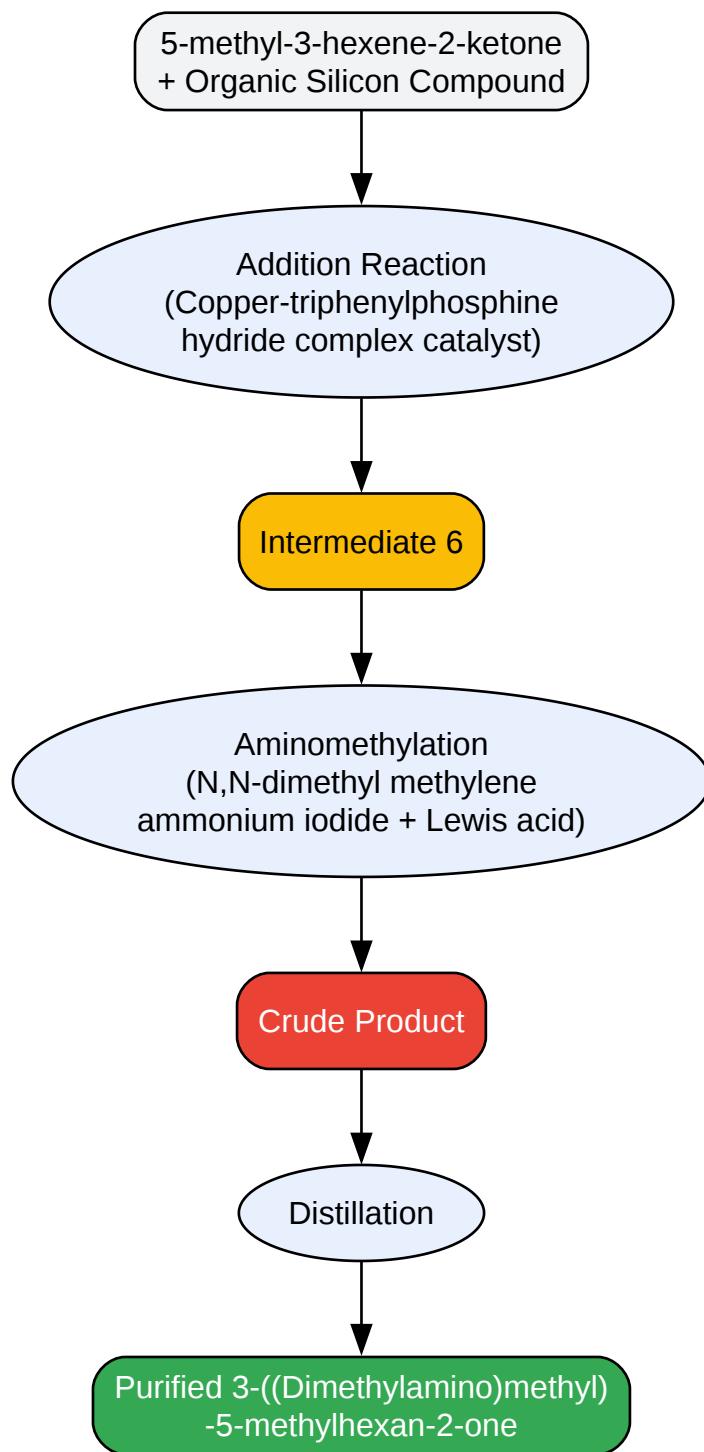
Given its importance, a precise understanding of its nomenclature, synonyms, and chemical identifiers is paramount for researchers in procurement, synthesis, and regulatory documentation. This guide provides a comprehensive overview of the compound's naming conventions, structural properties, and relevant data, serving as an authoritative reference for professionals in the field.

## Chemical Identity and Molecular Structure

The fundamental identity of a chemical compound is rooted in its molecular structure. All names and identifiers ultimately refer to the specific arrangement of atoms that defines **3-((Dimethylamino)methyl)-5-methylhexan-2-one**.

The structure consists of a six-carbon hexane backbone with a ketone group at the second carbon (an "-one"). An isobutyl group is effectively at one end of the chain (originating from the methyl group at position 5), and a dimethylaminomethyl substituent is located at the third carbon, adjacent to the carbonyl group.<sup>[3][4]</sup> The carbon at position 3 is a stereocenter, meaning the compound can exist as a racemic mixture of enantiomers.<sup>[4][5]</sup>





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